Chemical structure and properties of FdUMP.

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Compound of Interest	
Compound Name:	*5-Fluoro-2'-deoxyuridine-5'-monophosphate*
CAS No.:	*134-46-3*
Cat. No.:	*B095003*

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An In-Depth Technical Guide to Fluorodeoxyuridine Monophosphate (FdUMP): Chemical Structure, Properties, and Mechanism of Action

Introduction

Fluorodeoxyuridine monophosphate (FdUMP), the active metabolite of widely used fluoropyrimidine chemotherapeutic agents like 5-fluorouracil (5-FU) and floxuridine (FUdR), stands as a cornerstone in the treatment of solid tumors, particularly colorectal cancer.[1][2][3] Its clinical efficacy is rooted in its potent and specific inhibition of thymidylate synthase (TS), a critical enzyme in the de novo synthesis of DNA precursors.[4][5] This guide provides a comprehensive technical overview of FdUMP, delving into its chemical architecture, physicochemical properties, and the intricate molecular mechanism by which it exerts its cytotoxic effects. We will explore its metabolic activation, the basis of clinical resistance, and provide field-proven experimental protocols for its study, offering researchers and drug development professionals a detailed resource on this pivotal antimetabolite.

Chemical Structure and Physicochemical Properties

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FdUMP, systematically named [(2R,3S,5R)-5-(5-Fluoro-2,4-dioxo-3,4-dihydropyrimidin-1(2H)-yl)-3-hydroxyoxolan-2-yl]methyl dihydrogen phosphate, is a pyrimidine 2'-deoxyribonucleoside monophosphate.[6] Its structure is analogous to the natural substrate of thymidylate synthase, deoxyuridine monophosphate (dUMP), with the critical substitution of a fluorine atom at the C5 position of the pyrimidine ring. This single atomic substitution is the key to its potent biological activity.

The molecule consists of three core components:

- A Fluorinated Base: 5-fluorouracil, which mimics the natural uracil base.
- A Deoxyribose Sugar: The five-carbon sugar moiety characteristic of deoxyribonucleotides.
- A Monophosphate Group: Attached to the 5' carbon of the deoxyribose sugar, making it a nucleotide.

Quantitative Data Summary

Property	Value	Source
IUPAC Name	[(2R,3S,5R)-5-(5-Fluoro-2,4-dioxo-3,4-dihydropyrimidin-1(2H)-yl)-3-hydroxyoxolan-2-yl]methyl dihydrogen phosphate	[6]
Chemical Formula	$C_9H_{12}FN_2O_8P$	
Average Molar Mass	326.172 g/mol	
Monoisotopic Mass	326.031530087 Da	
CAS Number	134-46-3 (Acid form)	[6]
Synonyms	FdUMP, 5-Fluoro-2'-deoxyuridylate, Fluorodeoxyuridylate	[6]

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Mechanism of Action: Suicide Inhibition of Thymidylate Synthase

The primary mechanism of FdUMP's cytotoxic action is the potent and irreversible inhibition of thymidylate synthase (TS).[1][4][5] TS is the sole enzyme responsible for the de novo synthesis of deoxythymidine monophosphate (dTMP), an essential precursor for DNA synthesis and repair.[4][7] The enzyme catalyzes the reductive methylation of deoxyuridine monophosphate (dUMP), using 5,10-methylenetetrahydrofolate (CH_2THF) as the methyl donor.[4][8]

FdUMP acts as a suicide inhibitor.[6][9] The process unfolds as follows:

- Binding: FdUMP, mimicking the natural substrate dUMP, binds to the nucleotide-binding site of TS.[4]
- Ternary Complex Formation: The enzyme then brings in the cofactor, 5,10-methylenetetrahydrofolate (CH_2THF). A cysteine residue in the TS active site attacks the pyrimidine ring of FdUMP, initiating the catalytic cycle.[6]
- Irreversible Covalent Bond: Unlike the reaction with dUMP, the extreme electronegativity of the fluorine atom at the C5 position prevents the reaction from proceeding to completion. This results in the formation of a stable, covalent ternary complex between the enzyme, FdUMP, and the CH_2THF cofactor.[1][4][8][10]
- Enzyme Inactivation: This ternary complex effectively locks the enzyme in an inactive state, blocking the binding of the natural substrate dUMP and halting dTMP synthesis.[4][6]

The consequences of TS inhibition are profound, leading to a state often referred to as "thymine-less death." The depletion of the dTMP pool leads to an imbalance in deoxynucleotide (dNTP) levels, specifically a decrease in deoxythymidine triphosphate (dTTP) and an accumulation of deoxyuridine triphosphate (dUTP).[1][4] This imbalance disrupts DNA synthesis and repair, triggers DNA damage, and ultimately induces cell cycle arrest and apoptosis in rapidly proliferating cancer cells.[4][5]

Visualization of FdUMP's Mechanism of Action

Caption: Mechanism of FdUMP-mediated inhibition of Thymidylate Synthase.

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Pharmacological Considerations

Metabolic Activation

FdUMP is the intracellular active form of fluoropyrimidines.[11][12] Prodrugs like 5-FU and FUdR must undergo a series of enzymatic conversions to become FdUMP.[6] For instance, FUdR is directly phosphorylated by thymidine kinase to form FdUMP.[5] 5-FU can be converted to FdUMP through a more complex pathway involving either orotate phosphoribosyltransferase and ribonucleotide reductase or thymidine phosphorylase and thymidine kinase.[8]

Clinical Use and Limitations

Fluoropyrimidines, acting through FdUMP, are mainstays in treating cancers of the gastrointestinal tract, breast, and head and neck.[3][5] However, their efficacy is often hampered by the development of drug resistance.[9][13]

Mechanisms of Resistance

Cancer cells can evade the cytotoxic effects of FdUMP through several mechanisms:

- Target Enzyme Alteration: Overexpression of the TYMS gene, which encodes for thymidylate synthase, is a major mechanism of resistance.[1][13] Increased levels of TS protein can effectively "trap" FdUMP, leaving sufficient free enzyme to maintain dTMP synthesis.[1][10]
- Impaired Drug Activation: A deficiency in enzymes like thymidine kinase can prevent the conversion of prodrugs (e.g., FUdR) into the active FdUMP, rendering the cells resistant.[8][13]
- FdUMP[10] - A Novel Prodrug: To circumvent some of these resistance mechanisms, FdUMP[10], a multimer (10-mer) of FdUMP, was developed.[9][14][15] This larger molecule can act as a prodrug, releasing FdUMP intracellularly and has shown greater potency than 5-FU in certain contexts, potentially by bypassing resistance pathways related to drug activation.[9][14][16][17]

Experimental Protocol: Thymidylate Synthase Activity Assay

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Studying the efficacy of FdUMP necessitates a reliable method for measuring TS activity. The tritium-release assay is a classic, sensitive method.[18][19] It measures the release of tritium (^3H) into water during the conversion of [5-^3H]dUMP to dTMP.

Step-by-Step Methodology

- Preparation of Cell Lysate:
  - Harvest cultured cells and wash with ice-cold phosphate-buffered saline (PBS).
  - Resuspend the cell pellet at a concentration of 4 x 10^6 cells/mL in a lysis buffer (e.g., 50 mM Tris-HCl, pH 7.5, containing 2 mM dithiothreitol).[18]
  - Lyse the cells via sonication or freeze-thaw cycles on ice.
  - Centrifuge the lysate at high speed (e.g., 14,000 x g) for 20 minutes at 4°C to obtain the cytosolic fraction (supernatant).
  - Determine the protein concentration of the lysate using a standard method (e.g., Bradford assay).
- Thymidylate Synthase Reaction:
  - Prepare a reaction mixture in a microcentrifuge tube. For a 100 µL final volume, combine:
    - 50 µL of cell lysate (containing 25-100 µg of protein).
    - Reaction Buffer components to achieve final concentrations of: 50 mM Tris-HCl (pH 7.5), 25 mM $MgCl_2$, 1 mM EDTA, 50 mM NaF, and 10 mM β-mercaptoethanol.
    - Cofactor: 200 µM 5,10-methylenetetrahydrofolate (CH_2THF).[7][20] Note: Higher concentrations can cause substrate inhibition.[7][20]
    - For inhibition studies, pre-incubate the lysate with varying concentrations of FdUMP for 10-15 minutes at 37°C before adding the substrate.
  - Initiate the reaction by adding the substrate: 10 µM [5-^3H]dUMP (specific activity ~1 Ci/mmol).

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- Incubate the reaction mixture at 37°C for a set time (e.g., 30-60 minutes), ensuring the reaction is within the linear range.[7]

- Stopping the Reaction and Separating Products:
  - Terminate the reaction by adding 100 µL of ice-cold 10% activated charcoal suspension to adsorb the unreacted [5-^{3}H]dUMP substrate.[19]
  - Vortex and incubate on ice for 30 minutes.
  - Centrifuge at 14,000 x g for 10 minutes to pellet the charcoal.
- Quantification of Tritium Release:
  - Carefully transfer a known volume (e.g., 150 µL) of the supernatant, which contains the released ^3H_2O, into a scintillation vial.
  - Add an appropriate volume of scintillation cocktail.
  - Measure the radioactivity (counts per minute, CPM) using a liquid scintillation counter.
- Data Analysis:
  - Calculate the amount of dTMP produced (in pmol) based on the specific activity of the [5-^{3}H]dUMP and the measured CPM.
  - Express the TS activity as pmol of dTMP formed per minute per milligram of protein (pmol/min/mg).

Experimental Workflow Diagram

Caption: Workflow for the Thymidylate Synthase Tritium-Release Assay.

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